

# Thiophene-2-carboxylic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Thiophene-2-carboxylate

Cat. No.: B1233283

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## Introduction

Thiophene-2-carboxylic acid, also known as 2-thenoic acid, is an organosulfur compound with the chemical formula  $C_5H_4O_2S$ .<sup>[1]</sup> It is a pivotal intermediate and versatile building block in the synthesis of a wide range of pharmaceutical compounds and functional materials.<sup>[2][3]</sup> As one of two monocarboxylic acids of thiophene, its unique chemical structure allows for the synthesis of numerous biologically active compounds, including anti-inflammatory, antimicrobial, and anticancer agents.<sup>[1][2]</sup> This guide provides an in-depth overview of its chemical identifiers, properties, synthesis protocols, applications in drug development, and safety information.

## Chemical Identifiers and Nomenclature

Thiophene-2-carboxylic acid is known by several names and is registered under various chemical identification systems.<sup>[1][4]</sup> The most common identifiers are summarized below for quick reference.

Identifier Type	Value
CAS Number	527-72-0[1][4][5][6][7][8]
IUPAC Name	Thiophene-2-carboxylic acid[4]
Synonyms	2-Thenoic acid, 2-Carboxythiophene, Tenoic acid[1][4][9]
Molecular Formula	C <sub>5</sub> H <sub>4</sub> O <sub>2</sub> S[1][4][5][6][10]
Molar Mass	128.15 g·mol <sup>-1</sup> [1][10]
EC Number	208-423-4[1][4][5]
PubChem CID	10700[1]
ChEBI ID	CHEBI:71241[1][4]
UNII	3FD00JX53J[1][8]
SMILES	C1=CSC(=C1)C(=O)O[1][4]
InChIKey	QERYCTSHXKAMIS-UHFFFAOYSA-N[1][9]

## Physicochemical Properties

The physical and chemical properties of Thiophene-2-carboxylic acid are critical for its handling, storage, and application in chemical synthesis.

Property	Value
Appearance	White to off-white solid/powder[1][4]
Melting Point	125–127 °C[1][9]
Boiling Point	260 °C[9]
Solubility	Soluble in hot water, ethanol, and ether; slightly soluble in chloroform.[9] Water solubility is 80 g/L at 20 °C.[9]
pKa	3.49 (at 25 °C)[9]
Flash Point	118 °C[5]
Stability	Stable under normal temperatures and pressures.[5][10]

## Synthesis of Thiophene-2-carboxylic Acid

The synthesis of Thiophene-2-carboxylic acid can be achieved through several pathways. The most common and practical laboratory method involves the oxidation of 2-acetylthiophene, often via a haloform reaction.[2][9][11] Other methods include the oxidation of thiophene-2-carboxaldehyde.[1][12]

## Experimental Protocol: Synthesis via Haloform Reaction of 2-Acetylthiophene

This protocol details the synthesis of Thiophene-2-carboxylic acid from 2-acetylthiophene, a widely used and efficient method.[2]

Materials:

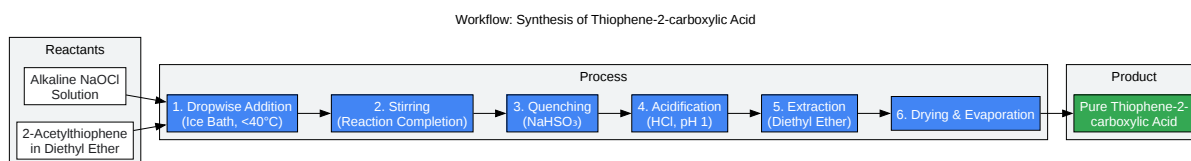
- 2-Acetylthiophene
- Sodium hypochlorite (NaOCl) solution
- Sodium hydroxide (NaOH)

- Diethyl ether
- Concentrated hydrochloric acid (HCl)
- Sodium bisulfite ( $\text{NaHSO}_3$ )
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Distilled water

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-acetylthiophene in diethyl ether.[\[2\]](#)
- **Hypochlorite Solution Preparation:** In a separate beaker, prepare an aqueous solution of sodium hypochlorite containing an excess of sodium hydroxide.[\[2\]](#)
- **Reaction:** Cool the flask containing the 2-acetylthiophene solution in an ice bath.[\[2\]](#) Slowly add the alkaline sodium hypochlorite solution dropwise while stirring vigorously.[\[2\]](#) It is crucial to maintain the reaction temperature below  $40^\circ\text{C}$ .[\[2\]](#)
- **Reaction Completion:** After the addition is complete, continue stirring. The reaction is considered complete when the temperature of the mixture drops to  $25\text{--}30^\circ\text{C}$  without the cooling bath, which may take between 30 minutes and 4 hours.[\[2\]](#)
- **Quenching:** Add a solution of sodium bisulfite to neutralize any excess sodium hypochlorite.[\[2\]](#)
- **Work-up:** Transfer the reaction mixture to a separatory funnel and separate the aqueous layer.[\[2\]](#)
- **Precipitation:** Acidify the aqueous layer to a pH of 1 with concentrated hydrochloric acid. A precipitate of Thiophene-2-carboxylic acid will form.[\[2\]](#)
- **Extraction:** Extract the acidified aqueous layer with diethyl ether.[\[2\]](#) Combine the organic extracts and wash them with water.[\[2\]](#)

- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.[2]
- **Isolation and Purification:** Filter the solution to remove the drying agent.[2] Evaporate the solvent under reduced pressure to obtain the crude product.[2] Recrystallize the crude Thiophene-2-carboxylic acid from hot water to yield a pure white solid.[2]



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Synthesis workflow via haloform reaction.

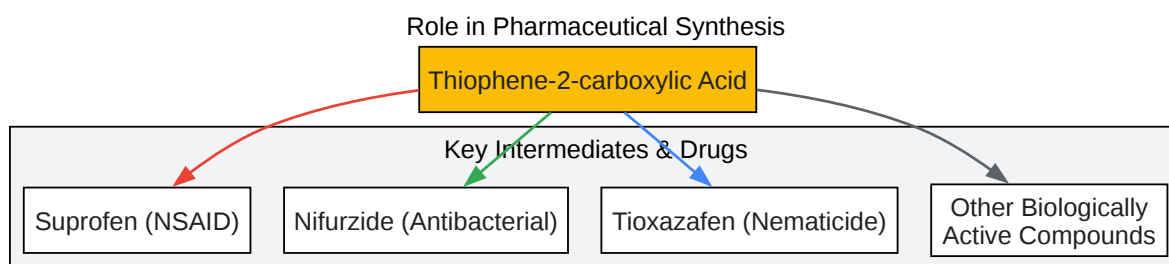
## Applications in Research and Drug Development

Thiophene-2-carboxylic acid is a cornerstone in medicinal chemistry, serving as a key precursor for various pharmaceuticals.[2][3] Its derivatives are integral components in a wide array of therapeutic agents.[2][13]

- **Anti-inflammatory Drugs:** It is a key starting material for the synthesis of Suprofen, a non-steroidal anti-inflammatory drug (NSAID) used in eye drops.[1][2]
- **Antibacterial Agents:** The 5-nitro derivative is used to produce nifurzide, an intestinal antibacterial agent.[9]
- **Precursor for Advanced Intermediates:** It is used to produce thiophene-2-carbonyl chloride, a key raw material for synthesizing agrochemicals like the nematocide tioxazafen.[11]
- **Coupling Reactions:** The compound has been extensively studied as a substrate in various coupling reactions and olefinations, making it valuable for creating complex organic

molecules.[1]

- Catalysis: Copper(I) **thiophene-2-carboxylate**, a salt derived from the acid, is used as a catalyst in Ullmann coupling reactions.[1]



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Thiophene-2-carboxylic acid as a precursor.

## Safety and Handling

Proper handling of Thiophene-2-carboxylic acid is essential in a laboratory setting. It is classified as hazardous and requires appropriate safety precautions.[14][15]

- Hazards: The compound is harmful if swallowed or in contact with skin.[14][15] It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[10][14][15]
- Personal Protective Equipment (PPE):
  - Eyes: Wear chemical safety goggles (compliant with EN 166).[5][10]
  - Skin: Wear appropriate protective gloves and clothing to prevent skin exposure.[5][10]
  - Respiratory: Under normal use, no protective equipment is needed if ventilation is adequate.[10][14] For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[5][10]

- Handling: Wash hands and any exposed skin thoroughly after handling.[5][14] Avoid breathing dust and ensure adequate ventilation.[14] Keep the container closed when not in use.[5]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[5][15]
- Incompatibilities: Avoid contact with strong oxidizing agents, strong bases, and strong acids.[5][10]
- First Aid:
  - Eyes: Rinse immediately with plenty of water for at least 15 minutes.[10][14]
  - Skin: Wash off immediately with soap and plenty of water.[10][14]
  - Inhalation: Move the person to fresh air.[10][14]
  - Ingestion: Clean mouth with water and get medical attention.[10][15]

## Conclusion

Thiophene-2-carboxylic acid is a compound of significant industrial and academic importance. Its utility as a versatile precursor in the synthesis of pharmaceuticals, agrochemicals, and other functional materials is well-established. A thorough understanding of its properties, synthesis, and safe handling procedures is crucial for researchers and professionals in the field of chemical and drug development. The continued exploration of its derivatives promises to yield new and innovative applications in the future.[3][13]

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- To cite this document: BenchChem. [Thiophene-2-carboxylic Acid: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233283#cas-number-and-identifiers-for-thiophene-2-carboxylic-acid]

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